

# 2-Pyridin-2-ylacetic Acid Hydrochloride: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2-pyridin-2-ylacetic acid;hydrochloride
Cat. No.:	B024343

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CAS Number: 16179-97-8

Synonyms: 2-Pyridylacetic Acid HCl, 2-Pyridineacetic Acid Hydrochloride, (2-Pyridinyl)acetic acid hydrochloride

## Introduction

2-Pyridin-2-ylacetic acid hydrochloride is a heterocyclic aromatic carboxylic acid, characterized by a pyridine ring linked to an acetic acid group.<sup>[1]</sup> This compound and its derivatives are of significant interest in medicinal chemistry and pharmaceutical research. It serves as a versatile building block in organic synthesis for creating more complex molecules, including various drug candidates.<sup>[2][3]</sup> Notably, it is the primary, pharmacologically inactive metabolite of the anti-vertigo drug betahistine.<sup>[2]</sup> Its concentration in plasma is a critical biomarker for assessing the absorption and pharmacokinetic profile of betahistine.<sup>[2]</sup> This guide provides an in-depth overview of its properties, synthesis, applications, and relevant experimental protocols for researchers and drug development professionals.

## Physicochemical and Spectroscopic Properties

2-Pyridin-2-ylacetic acid hydrochloride typically appears as a white to off-white crystalline solid.<sup>[2][4]</sup> It is known to be hygroscopic and should be stored in a sealed, dry environment.<sup>[2]</sup>

## Physicochemical Data Summary

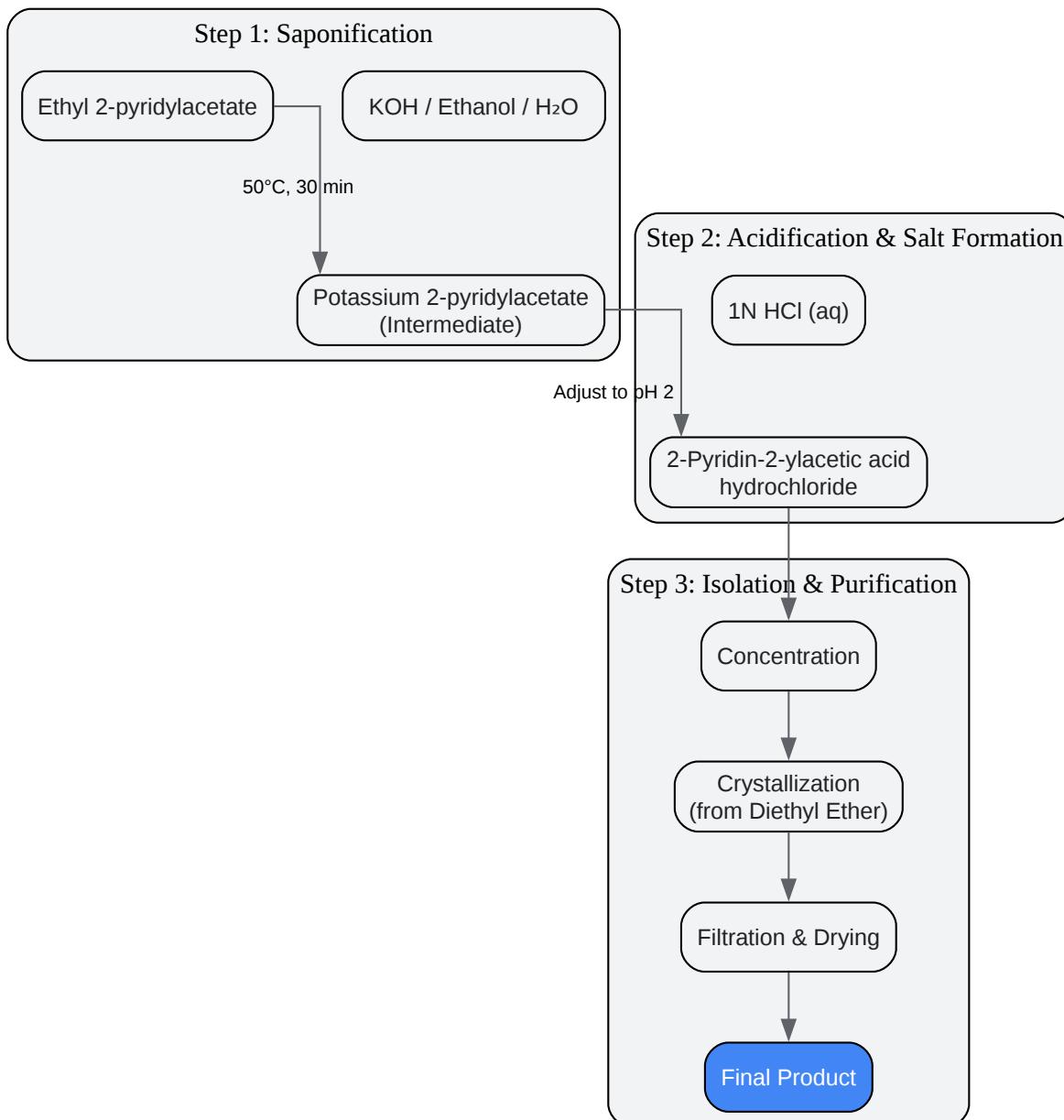
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> CINO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	173.60 g/mol	<a href="#">[2]</a>
Melting Point	130-135°C (decomposes)	
Boiling Point	276.2°C at 760 mmHg	
Solubility	Soluble in water and DMSO (100 mg/mL)	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder/solid	<a href="#">[2]</a> <a href="#">[4]</a>
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	

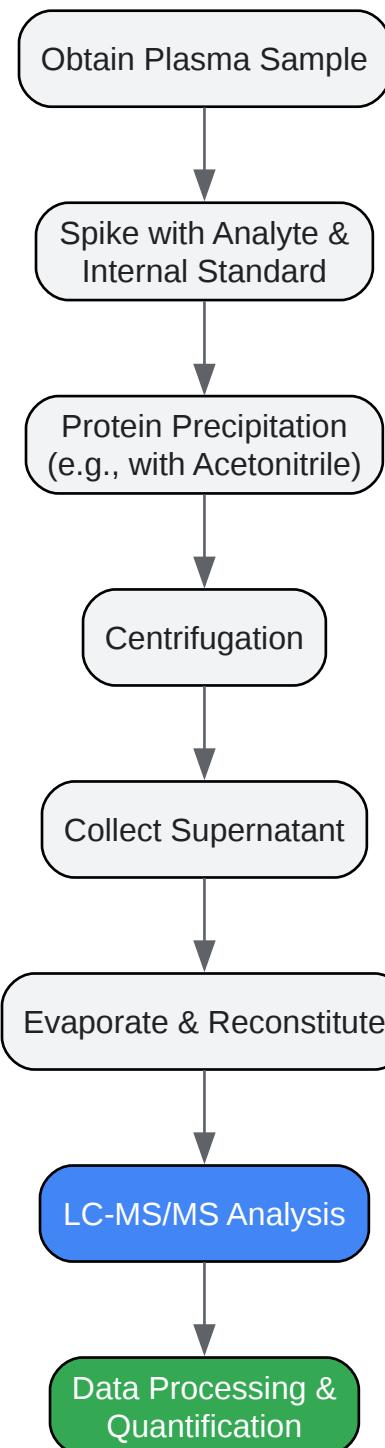
## Synthesis and Purification

A common synthetic route to 2-pyridin-2-ylacetic acid involves the hydrolysis of its corresponding ester, ethyl 2-pyridylacetate. The resulting free acid is then treated with hydrochloric acid to form the stable hydrochloride salt.

## Example Synthesis Workflow

Below is a diagram illustrating a typical laboratory-scale synthesis.





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-Pyridylacetic Acid Hydrochloride|CAS 16179-97-8 [benchchem.com]
- 3. lookchem.com [lookchem.com]
- 4. CAS 16179-97-8: 2-Pyridylacetic acid hydrochloride [cymitquimica.com]
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